

Tinodasertib Xenograft Model: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Tinodasertib*

Cat. No.: *B607376*

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Introduction

Tinodasertib (also known as AUM001 and ETC-206) is a selective, orally bioavailable inhibitor of Mitogen-activated Protein Kinase (MAPK)-interacting Kinases 1 and 2 (MNK1/2).[1][2] These serine/threonine kinases are key components of the MAPK signaling pathway and are the sole kinases known to phosphorylate the eukaryotic initiation factor 4E (eIF4E) at Serine 209.[1] Phosphorylation of eIF4E is a critical step in the initiation of cap-dependent mRNA translation, a process frequently dysregulated in cancer, leading to the increased translation of oncoproteins. By inhibiting MNK1/2, **tinodasertib** blocks eIF4E phosphorylation, thereby impeding the proliferation and progression of tumor cells.[1] This document provides detailed application notes and experimental protocols for establishing and utilizing a **tinodasertib** xenograft model, a critical tool for in vivo efficacy and pharmacodynamic studies.

Data Presentation

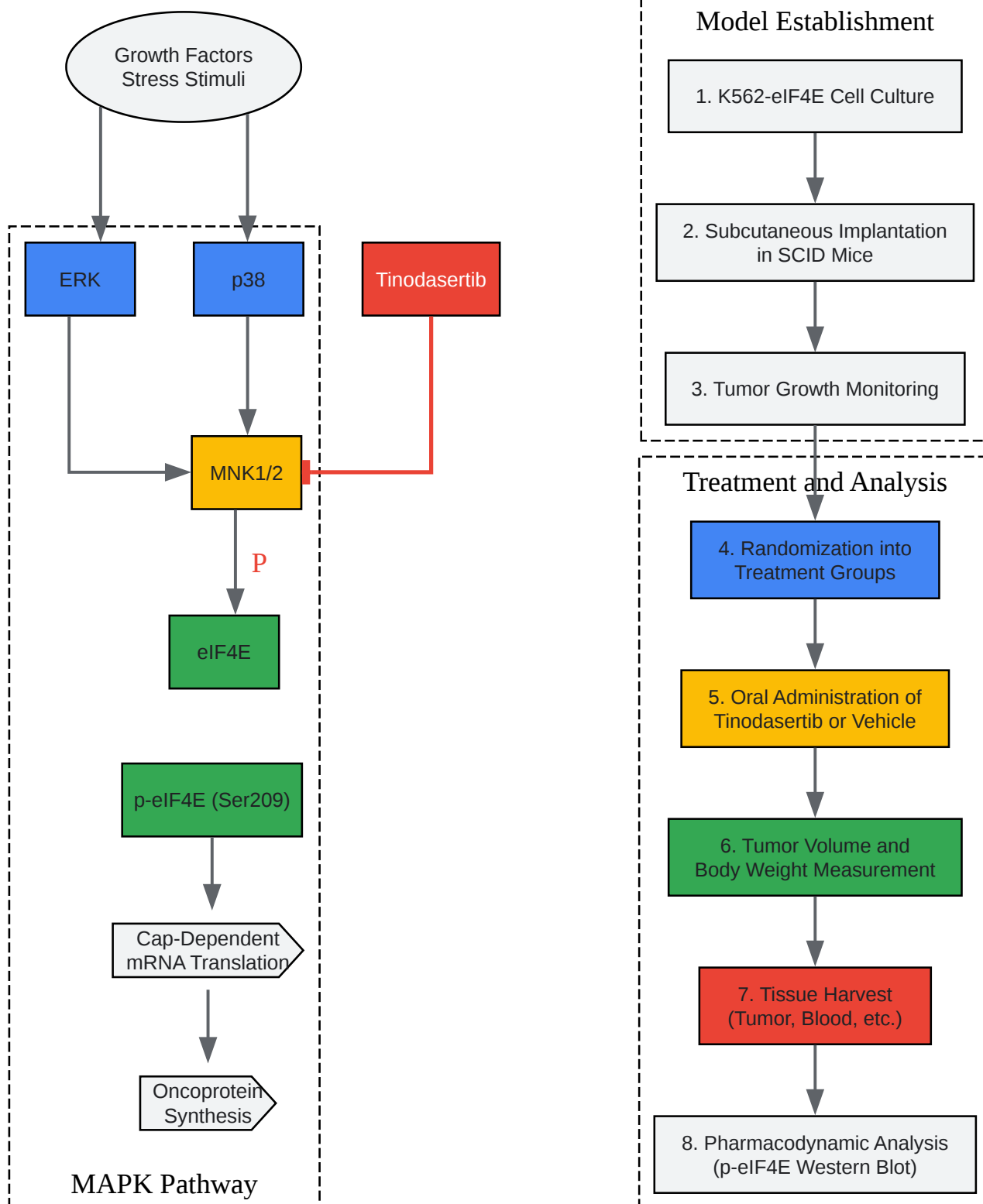
In Vitro Activity of Tinodasertib

Parameter	Cell Line	Value	Reference
MNK1 IC50	N/A (Biochemical Assay)	64 nM	[1][2]
MNK2 IC50	N/A (Biochemical Assay)	86 nM	[1][2]
p-eIF4E Inhibition IC50	K562-eIF4E	0.8 μ M	[1]
p-eIF4E Inhibition IC50	Primary Human PBMCs	1.7 μ M	[1]
Anti-proliferative IC50	SU-DHL-6	1.71 μ M	[3]
GK-5	3.36 μ M	[3]	
MC 116	3.70 μ M	[3]	
P3HR-1	4.81 μ M	[3]	
DOHH2	5.13 μ M	[3]	
MPC-11	5.05 μ M	[3]	
Ramos.2G6.4C10	6.70 μ M	[3]	
AHH-1	9.76 μ M	[3]	
K562-eIF4E	48.8 μ M	[3]	

In Vivo Pharmacodynamics of Tinodasertib in Xenograft Models

Animal Model	Dose (Oral)	Time Point	Tissue	% Inhibition of p-eIF4E	Reference
SCID Mice	12.5 mg/kg	2 hours	Tumor	~70-75%	[1]
SCID Mice	12.5 mg/kg	2 hours	Skin	~70-75%	[1]
SCID Mice	200 mg/kg	2 hours	Tumor	~90%	[1]
ICR Mice	200 mg/kg	1 hour	Bone Marrow	53%	[4]
ICR Mice	200 mg/kg	1 hour	PBMCs	62%	[4]
ICR Mice	200 mg/kg	1 hour	Skin	82%	[4]
ICR Mice	200 mg/kg	1 hour	Hair Follicles	78%	[4]

Signaling Pathway and Experimental Workflow



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